

1-Chloroisoquinoline: A Technical Overview for Chemical Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Chloroisoquinoline

Cat. No.: B032320

[Get Quote](#)

An In-depth Guide to the Molecular Characteristics, Synthesis, and Applications of 1-Chloroisoquinoline

This technical guide provides a comprehensive overview of **1-Chloroisoquinoline** (CAS No. 19493-44-8), a pivotal heterocyclic aromatic compound.^{[1][2][3][4][5]} It serves as a critical building block in medicinal chemistry and organic synthesis, particularly in the development of novel pharmaceuticals and functional materials.^[3] This document is intended for researchers, scientists, and professionals in drug development, offering detailed data, experimental protocols, and workflow visualizations to support advanced research and application.

Core Molecular Data

1-Chloroisoquinoline is a substituted isoquinoline with a chlorine atom at the 1-position. This substitution pattern imparts unique reactivity, making it a versatile intermediate for a variety of chemical transformations.^[3]

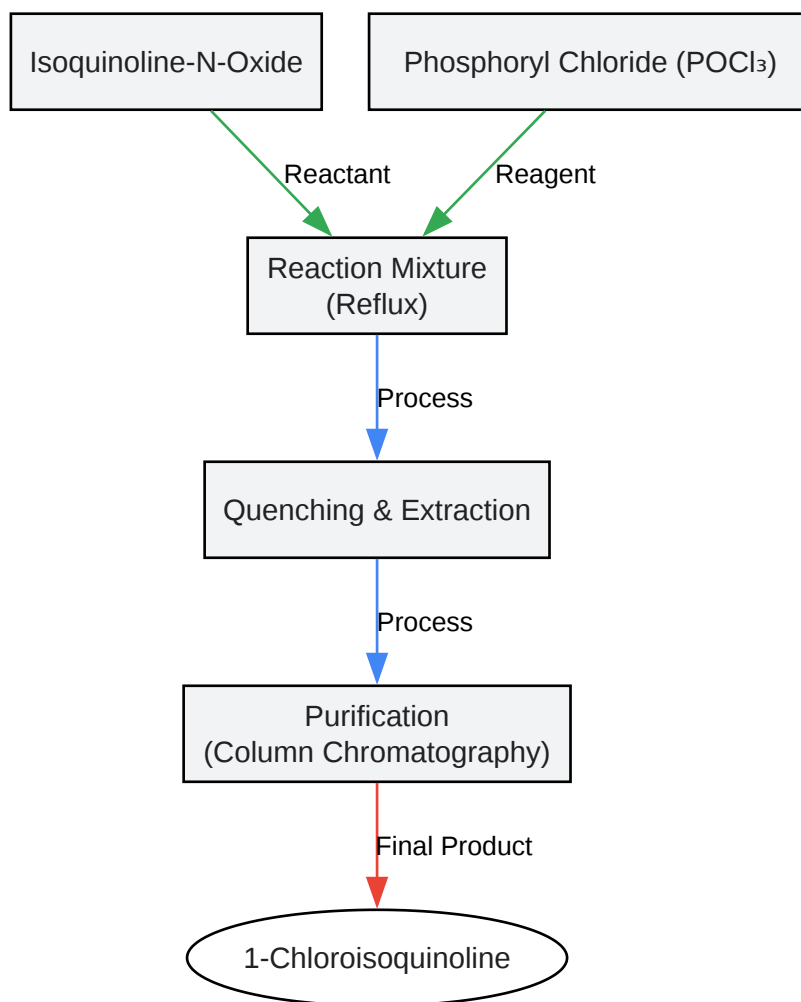
Property	Value	Source
Molecular Formula	C ₉ H ₆ ClN	[1][2][3][6]
Molecular Weight	163.60 g/mol	[2][6]
CAS Number	19493-44-8	[1][2][4][6]
Appearance	White to light yellow solid or crystals	[1][3]
Melting Point	31-36 °C	[1][4][6][7]
Boiling Point	274-275 °C at 768 mmHg	[1][6][7]
Solubility	Insoluble in water	[1]

Synthesis and Reactions

1-Chloroisoquinoline is a key intermediate in the synthesis of more complex molecules. It is often synthesized from isoquinoline-N-oxide. The compound's reactivity at the 1-position allows for its use in various coupling reactions to create new chemical entities with potential biological activity.

General Synthesis Workflow

The following diagram illustrates a common synthetic route to **1-Chloroisoquinoline** from isoquinoline-N-oxide. This process typically involves the use of a chlorinating agent like phosphoryl chloride.



[Click to download full resolution via product page](#)

Caption: General synthesis workflow for **1-Chloroisoquinoline**.

Experimental Protocols

Detailed experimental procedures are crucial for reproducible research. Below is a representative protocol for the synthesis of **1-Chloroisoquinoline** from isoquinoline-N-oxide, based on literature methods.

Synthesis of **1-Chloroisoquinoline** from Isoquinoline-N-Oxide

- Materials:
 - Isoquinoline-N-oxide (20.0 g)

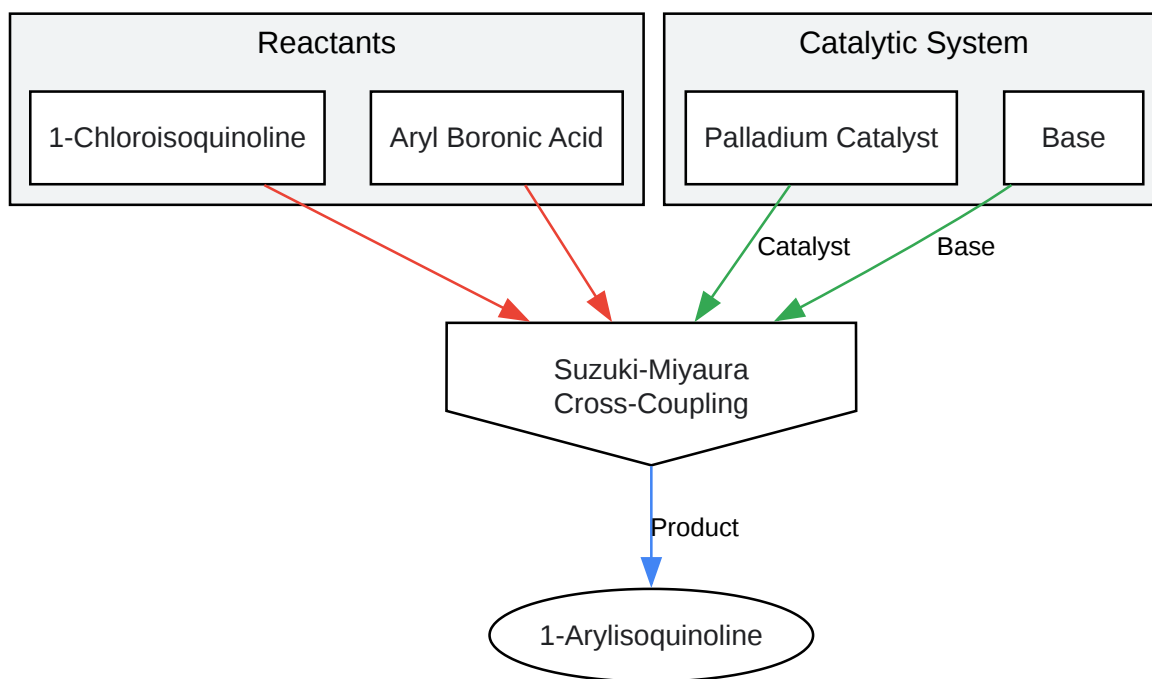
- Phosphoryl chloride (200 mL)
- Dichloromethane
- Anhydrous sodium sulfate
- Ice water
- Silica gel for column chromatography
- Eluent: Ethyl acetate/petroleum ether mixture
- Procedure:
 - Under ice bath cooling, slowly add phosphoryl chloride dropwise to isoquinoline-N-oxide.
[1][8]
 - Heat the reaction mixture to 105 °C and reflux overnight.[1][8]
 - After the reaction is complete, remove the excess phosphoryl chloride by distillation under reduced pressure.[1][8]
 - Quench the residue with ice water and extract the product with dichloromethane.[1][8]
 - Separate the organic layer, dry it over anhydrous sodium sulfate, and concentrate it.[1][8]
 - Purify the crude product by silica gel column chromatography using a mixture of ethyl acetate and petroleum ether as the eluent to obtain **1-chloroisoquinoline**. [1][8]

Applications in Drug Development and Research

1-Chloroisoquinoline is a valuable precursor for the synthesis of various biologically active compounds. Its derivatives have been investigated for their potential as antiproliferative agents against melanoma cell lines.[1] It is also used in cross-coupling reactions to synthesize substituted isoquinolines, which are scaffolds present in many natural products and pharmaceuticals.

Role in Suzuki-Miyaura Cross-Coupling

The following diagram illustrates the role of **1-Chloroisoquinoline** as a substrate in a Palladium-catalyzed Suzuki-Miyaura cross-coupling reaction, a common method for forming carbon-carbon bonds.



[Click to download full resolution via product page](#)

Caption: Suzuki-Miyaura cross-coupling using **1-Chloroisoquinoline**.

While **1-Chloroisoquinoline** itself is not typically described as a direct modulator of specific signaling pathways, the compounds synthesized from it may be designed to target various biological pathways implicated in disease. Its utility lies in providing a foundational structure that can be elaborated into potent and selective therapeutic agents.[9]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-Chloroisoquinoline | 19493-44-8 [chemicalbook.com]
- 2. scbt.com [scbt.com]
- 3. chemimpex.com [chemimpex.com]
- 4. 1-Chloroisoquinoline | CAS#:19493-44-8 | Chemsrce [chemsrc.com]
- 5. 19493-44-8|1-Chloroisoquinoline|BLD Pharm [bldpharm.com]
- 6. 1-Chloroisoquinoline 95 19493-44-8 [sigmaaldrich.com]
- 7. 1-Chloroisoquinoline, CAS No. 19493-44-8 - iChemical [ichemical.com]
- 8. 1-Chloroisoquinoline synthesis - chemicalbook [chemicalbook.com]
- 9. 5-Chloroisoquinoline-1-carboximidamide | Benchchem [benchchem.com]
- To cite this document: BenchChem. [1-Chloroisoquinoline: A Technical Overview for Chemical Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b032320#1-chloroisoquinoline-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

